

Amilon in Cosmetic Formulations: Application Notes and Protocols

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Compound of Interest

Compound Name: Amilon

Cat. No.: B12751582

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Introduction

Amilon is an innovative functional ingredient designed for the cosmetic industry, primarily as an advanced alternative to nylon powder.[1] Chemically, it is spherical silica coated with a lysine derivative, an amino acid.[1][2] This composition gives it unique properties that address several challenges in cosmetic formulation, including thermal stability and preservative efficacy. [1]

The primary benefits of incorporating **Amilon** into cosmetic formulations include improved sensory experience (a smoother feel than nylon powder), enhanced product stability due to its higher heat resistance, and better preservation of the final product as it does not absorb parabens.[1][2][3] These characteristics make **Amilon** a versatile ingredient for a wide range of cosmetic products, from skincare to color cosmetics.

Physicochemical Properties

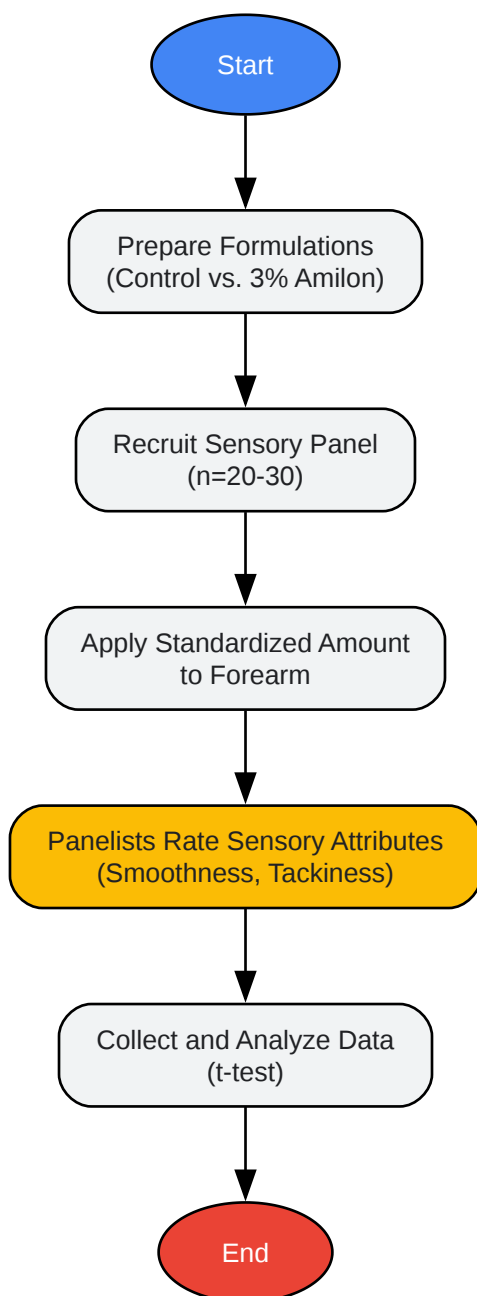
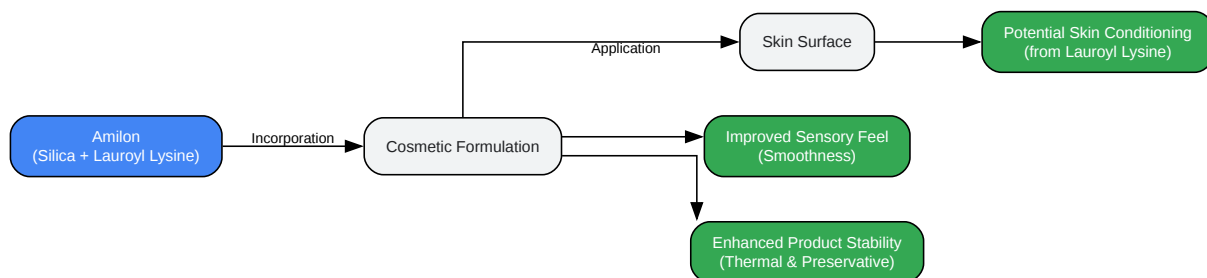
Understanding the physical and chemical properties of **Amilon** is crucial for its effective incorporation into cosmetic formulations.

Table 1: Physicochemical Properties of **Amilon**

Property	Value/Description	Source
INCI Name	Silica (and) Lauroyl Lysine	[2] [3]
Appearance	White powder	[2]
Particle Size	2-20 µm (average 10 µm)	[1] [2]
Composition	Spherical silica coated with a lysine derivative (amino acid)	[1] [2]
Amino Acid Content	4.5 - 5.0%	[2]
Thermal Stability	Can withstand temperatures higher than 100°C	[1] [2]
Solubility	Insoluble in water and oils; dispersible.	
Key Feature	Does not absorb parabens, thus not compromising preservative systems.	[1] [2] [3]

Proposed Mechanism of Action in Formulations

While **Amilon** is primarily a functional ingredient affecting the aesthetics and stability of a formulation, its amino acid coating may offer secondary skin benefits. The proposed mechanisms are illustrated below.



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